

Essential Safety and Operational Guide for 3-Bromo-5-methylpicolinonitrile

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Compound of Interest

Compound Name: 3-Bromo-5-methylpicolinonitrile

Cat. No.: B1344256

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential safety, operational, and disposal information for **3-Bromo-5-methylpicolinonitrile** (CAS No. 474824-78-7), a versatile building block in pharmaceutical and agrochemical synthesis.[\[1\]](#) Adherence to these protocols is critical for ensuring laboratory safety and experimental integrity.

Chemical and Physical Properties

3-Bromo-5-methylpicolinonitrile is a white solid with the molecular formula $C_7H_5BrN_2$ and a molecular weight of 197.03 g/mol [\[1\]](#)[\[2\]](#) Its structure, featuring a brominated pyridine ring with methyl and nitrile functional groups, makes it a valuable intermediate in organic synthesis.[\[1\]](#)[\[2\]](#)

Property	Value
CAS Number	474824-78-7
Molecular Formula	$C_7H_5BrN_2$
Molecular Weight	197.03 g/mol
Appearance	White solid
Purity	Typically $\geq 98.0\%$

Hazard Identification and Safety Precautions

This compound is classified as harmful and an irritant. The following table summarizes its hazard statements.

Hazard Class	Statement
Acute Toxicity, Oral	H302: Harmful if swallowed
Acute Toxicity, Dermal	H312: Harmful in contact with skin
Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	H332: Harmful if inhaled
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Signal Word: Warning[3][4]

Pictograms:

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to minimize exposure risk. The following table outlines the required PPE for handling **3-Bromo-5-methylpicolinonitrile**.

Body Part	Protection	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield is required when there is a risk of splashing.[3]
Skin	Gloves and Protective Clothing	Wear chemical-impermeable gloves (e.g., nitrile) and fire/flame resistant, impervious clothing.[3][5]
Respiratory	Respirator	Use only in a well-ventilated area or in a chemical fume hood.[6] If ventilation is inadequate, a NIOSH-approved respirator is required.[5]

Handling and Storage

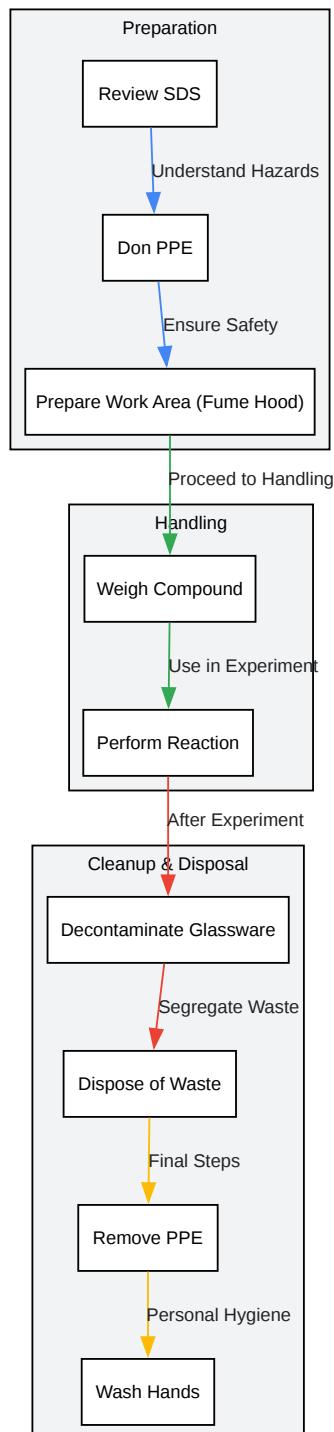
Proper handling and storage are crucial for maintaining the stability and integrity of **3-Bromo-5-methylpicolinonitrile**.

- **Handling:** Handle in a well-ventilated place, preferably within a chemical fume hood.[3][6] Avoid contact with skin and eyes, and prevent the formation of dust and aerosols.[3] Use non-sparking tools and take measures to prevent electrostatic discharge.[3] Do not eat, drink, or smoke when using this product.[3]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[3] Keep away from heat, sparks, and open flames.[6] Store separately from incompatible materials such as oxidizing agents.[6]

Operational Workflow for Handling

The following diagram outlines the standard workflow for safely handling **3-Bromo-5-methylpicolinonitrile** in a laboratory setting.

Workflow for Handling 3-Bromo-5-methylpicolinonitrile



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Caption: Standard operating procedure for handling **3-Bromo-5-methylpicolinonitrile**.

First Aid Measures

In case of exposure, follow these first aid measures immediately.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately wash the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[6] Seek medical attention if irritation persists.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, separating the eyelids with fingers.[6] Seek medical attention if irritation persists.[6]
Ingestion	Wash out the mouth with copious amounts of water for at least 15 minutes.[6] Seek immediate medical attention.[3][6]

Spill and Disposal Plan

Proper containment and disposal are critical to prevent environmental contamination and exposure.

Spill Response:

- Evacuate: Evacuate personnel to a safe area, upwind of the spill.[3]
- Ventilate: Ensure adequate ventilation.[3]

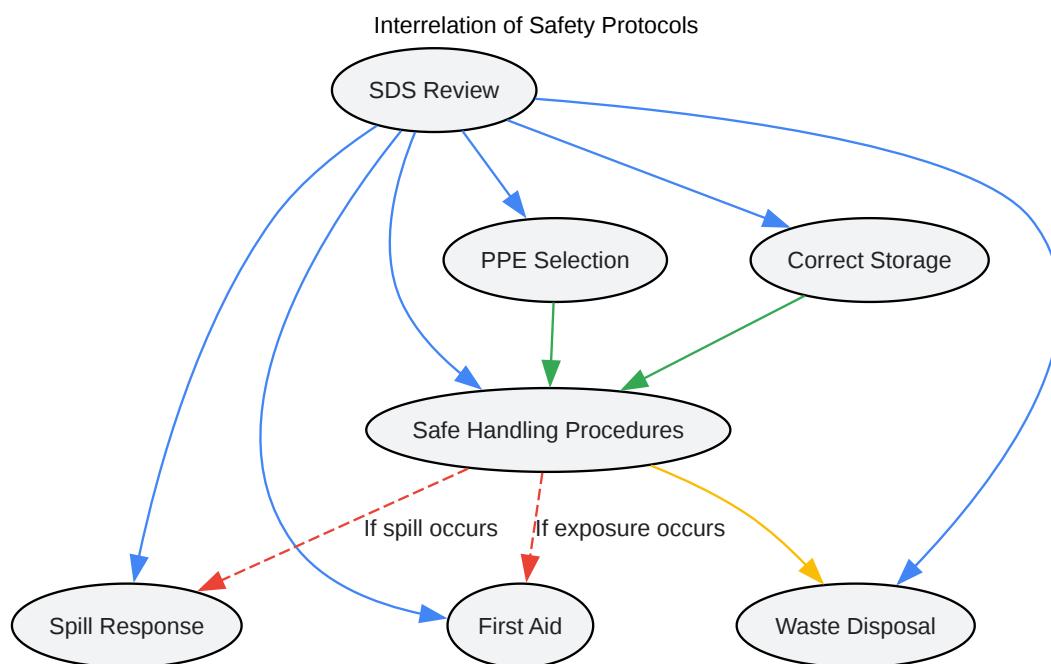
- Contain: Collect the spilled material using non-sparking tools and place it in a suitable, closed container for disposal.^[3] Avoid generating dust.^[3]
- Decontaminate: Clean the spill area thoroughly.

Disposal:

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations.^[3] Do not allow the material to enter drains or water courses.^[6]

Logical Relationship of Safety Protocols

The following diagram illustrates the interconnectedness of safety protocols when working with **3-Bromo-5-methylpicolinonitrile**.



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Caption: The central role of the SDS in informing all safety procedures.

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